

Application of 2-Undecanone, 3-phenyl- in fragrance and perfumery research

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Compound of Interest

Compound Name: 2-Undecanone, 3-phenyl-

Cat. No.: B15162464

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Application of 2-Undecanone in Fragrance and Perfumery Research

A detailed overview for researchers, scientists, and drug development professionals.

Initial Note on Nomenclature: The user request specified "2-Undecanone, 3-phenyl-".

Following a comprehensive search of chemical databases and perfumery literature, it has been determined that this is not a standard or recognized nomenclature for a common fragrance ingredient. The information presented herein pertains to the widely used and well-documented fragrance material, 2-Undecanone, also known as methyl nonyl ketone.

Introduction to 2-Undecanone

2-Undecanone is a versatile aliphatic ketone that is a significant component in the palette of modern perfumers.[1][2] It is found naturally in various sources, including ginger, honey, corn, and lemongrass, and is also produced synthetically to ensure consistent quality and sustainable sourcing.[3][4] Its unique olfactory profile allows it to be used in a wide array of fragrance compositions, contributing to both top and middle notes.[1]

The safety of 2-Undecanone as a fragrance ingredient has been assessed by the Research Institute for Fragrance Materials (RIFM), and it is considered safe for use in consumer products at current levels.[3]

Olfactory Profile and Applications

2-Undecanone is characterized by a complex scent profile that is often described as waxy, fruity, and slightly fatty.^[1] It possesses nuances of pineapple, rose, citrus, and orris, making it a valuable ingredient for building various accords.^{[5][6]}

Key Olfactory Characteristics:

- **Fruity:** Contributes a lush, pineapple-like fruitiness.^{[3][4]}
- **Waxy:** Provides a fatty, waxy note that can add body and texture to a fragrance.^[1]
- **Floral:** Can enhance rose and other floral notes, adding a fresh, slightly green dimension.^{[7][8]}
- **Citrus:** Possesses a subtle citrusy aspect.^{[7][8]}
- **Orris:** Can be used to create or support orris and powdery notes.^[5]

Applications in Perfumery:

Due to its multifaceted aroma, 2-Undecanone is utilized in a variety of fragrance types:

- **Fruity Accords:** Its pineapple and generic fruity notes make it a key component in creating ripe and exotic fruit accords.
- **Floral Bouquets:** It can lift and freshen floral compositions, particularly those centered around rose and muguet.
- **Oriental and Spicy Blends:** The waxy and fatty facets can provide a unique texture and depth to oriental fragrances.
- **Functional Perfumery:** Its stability and pleasant scent make it suitable for use in personal care products, soaps, and detergents.

Quantitative Data

The following table summarizes key quantitative data for 2-Undecanone, providing a reference for formulation and experimental design.

Property	Value	Reference
Chemical Formula	C ₁₁ H ₂₂ O	[3]
Molecular Weight	170.29 g/mol	[3]
CAS Number	112-12-9	[3]
Odor Threshold	Not available in searched results	
Substantivity on paper	Approximately 128 hours	
Vapor Pressure	0.098 mmHg @ 25 °C (estimated)	
Boiling Point	231-232 °C	
Flash Point	88.89 °C	
Solubility	Soluble in alcohol, insoluble in water	[6]

Experimental Protocols

Protocol 1: Olfactory Evaluation of 2-Undecanone

Objective: To systematically evaluate the odor profile of 2-Undecanone for fragrance development.

Materials:

- 2-Undecanone (high purity, >98%)
- Ethanol (perfumer's grade, odorless)
- Glass vials with caps
- Pipettes

- Smelling strips (blotters)
- Odor-free environment

Procedure:

- Preparation of Dilutions: Prepare a series of dilutions of 2-Undecanone in ethanol: 10%, 5%, and 1% (w/w).
- Sample Preparation: For each dilution and the neat material, dip a clean smelling strip into the liquid, ensuring about 1 cm of the strip is saturated.
- Initial Evaluation (Top Notes): Immediately after dipping, wave the smelling strip about 10-15 cm from the nose and record the initial impressions. Note the intensity, character, and any immediate changes in the scent.
- Evaporation Study (Middle and Base Notes): Place the smelling strips on a labeled rack in an odor-free environment. Evaluate the scent from the strips at regular intervals (e.g., 15 min, 1 hour, 4 hours, 24 hours, and then daily) to observe the evolution of the odor profile. Record the changes in character and the decrease in intensity over time.
- Data Recording: Document all observations in a structured format, using descriptive terms for the different facets of the scent at each time point.

Protocol 2: Incorporation of 2-Undecanone into a Simple Floral Fragrance Accord

Objective: To assess the impact of 2-Undecanone on a basic rose accord.

Materials:

- 2-Undecanone (10% dilution in ethanol)
- Phenylethyl alcohol
- Citronellol
- Geraniol

- Ethanol (perfumer's grade)
- Glass beakers and stirring rods
- Digital scale

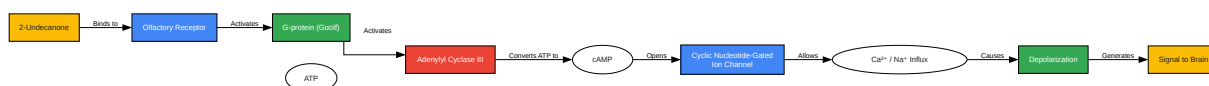
Procedure:

- Preparation of the Base Accord: Create a simple rose accord by mixing the following components:
 - Phenylethyl alcohol: 60 parts
 - Citronellol: 30 parts
 - Geraniol: 10 parts
- Creation of Variations:
 - Control: A portion of the base accord without any 2-Undecanone.
 - Variation 1: To 9.5g of the base accord, add 0.5g of the 10% 2-Undecanone dilution (resulting in a 0.5% concentration of 2-Undecanone in the final accord).
 - Variation 2: To 9.0g of the base accord, add 1.0g of the 10% 2-Undecanone dilution (resulting in a 1.0% concentration of 2-Undecanone in the final accord).
- Maturation: Allow the control and the variations to mature for at least 48 hours in sealed glass vials.
- Sensory Evaluation:
 - Dip smelling strips into the control and each variation.
 - Conduct a blind or double-blind sensory panel evaluation where panelists are asked to describe the differences in the odor profile between the control and the variations.

- Panelists should focus on aspects such as freshness, fruitiness, naturalness, and overall pleasantness.
- Analysis: Analyze the feedback from the sensory panel to determine the effect of different concentrations of 2-Undecanone on the rose accord.

Signaling Pathways and Experimental Workflows

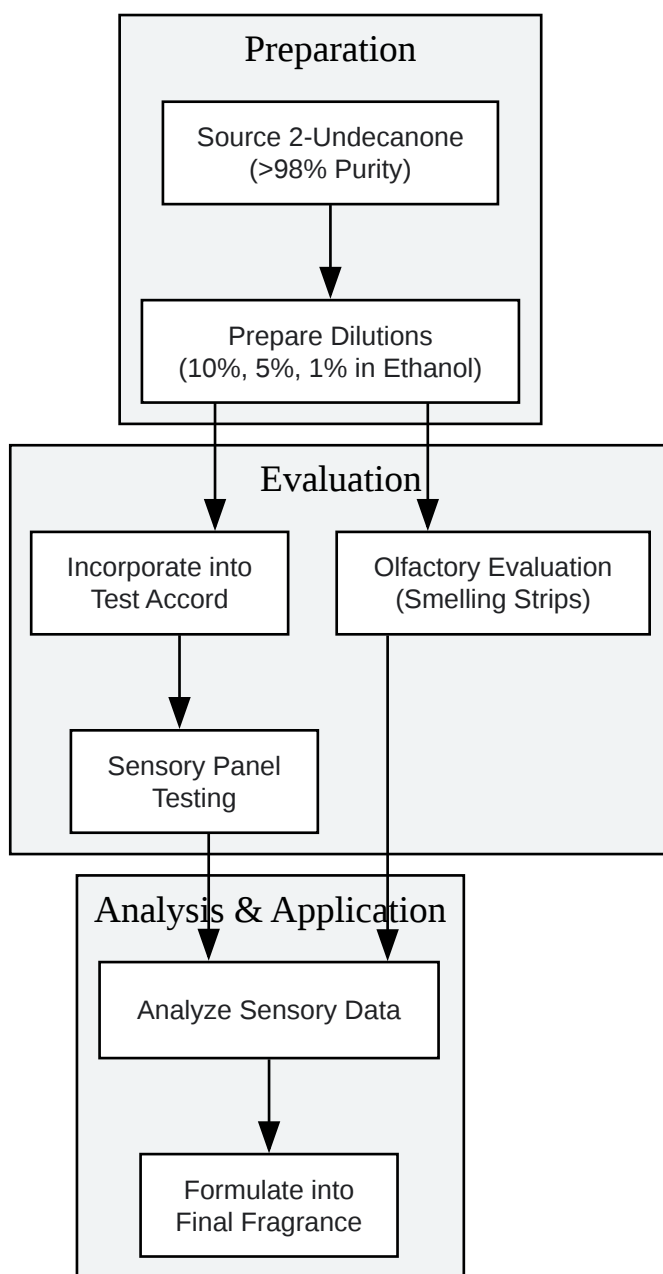
The perception of fragrance molecules like 2-Undecanone begins with their interaction with olfactory receptors in the nasal cavity. This initiates a signaling cascade that results in the perception of smell in the brain.



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Caption: Olfactory signaling pathway initiated by 2-Undecanone.

The following diagram illustrates a typical workflow for the evaluation of a fragrance ingredient like 2-Undecanone.



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Caption: Workflow for fragrance ingredient evaluation.

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